

Spectral Analysis of 1,1-Dibromohexane: A Comparative Guide

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Compound of Interest

Compound Name: 1,1-Dibromohexane

CAS No.: 58133-26-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectral data for **1,1-dibromohexane** and its isomers, 1,2-dibromohexane and 1,6-dibromohexane. While comprehensive experimental spectral data for **1,1-dibromohexane** is not readily available in public databases, this guide offers a detailed comparison of its structural isomers to provide valuable context and analytical benchmarks. The information presented is crucial for researchers in compound identification, quality control, and process monitoring.

Spectral Data Comparison

The following tables summarize the available spectral data for 1,2-dibromohexane and 1,6-dibromohexane, covering Mass Spectrometry (MS), ^1H Nuclear Magnetic Resonance (NMR), ^{13}C NMR, and Infrared (IR) Spectroscopy. This data serves as a reference for distinguishing between these isomers.

Table 1: Mass Spectrometry Data

Compound	Molecular Formula	Molecular Weight	Key Mass-to-Charge Ratios (m/z)
1,2-Dibromohexane	C ₆ H ₁₂ Br ₂	243.97 g/mol	163/165 (M-HBr) ⁺ , 81 (C ₆ H ₉) ⁺ , 55 (C ₄ H ₇) ⁺
1,6-Dibromohexane	C ₆ H ₁₂ Br ₂	243.97 g/mol	163/165 (M-HBr) ⁺ , 135/137 (M-Br-C ₂ H ₄) ⁺ , 55 (C ₄ H ₇) ⁺

Table 2: ¹H NMR Spectral Data (Chemical Shifts in ppm)

Compound	C1-H	C2-H	C3-H	C4-H	C5-H	C6-H
1,2-Dibromohexane	~3.8 (dd)	~4.1 (m)	~1.5-1.9 (m)	~1.3-1.5 (m)	~0.9 (t)	-
1,6-Dibromohexane	~3.4 (t)	~1.9 (quint)	~1.5 (quint)	~1.5 (quint)	~1.9 (quint)	~3.4 (t)

Table 3: ¹³C NMR Spectral Data (Chemical Shifts in ppm)

Compound	C1	C2	C3	C4	C5	C6
1,2-Dibromohexane	~38	~55	~35	~30	~22	~14
1,6-Dibromohexane	~34	~33	~28	~28	~33	~34

Table 4: Infrared (IR) Spectroscopy Data (Key Absorption Bands in cm⁻¹)

Compound	C-H Stretching	C-H Bending	C-Br Stretching
1,2-Dibromohexane	2850-3000	~1465	500-650
1,6-Dibromohexane	2850-3000	~1465	500-650

Experimental Protocols

The following are generalized experimental protocols for acquiring the spectral data presented above. Specific instrument parameters may vary.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the analyte.

Methodology:

- **Sample Preparation:** The sample is dissolved in a suitable volatile solvent, such as methanol or acetonitrile, to a concentration of approximately 1 mg/mL.
- **Injection:** A small volume (typically 1 μ L) of the prepared sample is injected into the mass spectrometer.
- **Ionization:** Electron Ionization (EI) is commonly used for volatile compounds like dibromohexanes. The sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** An electron multiplier detector records the abundance of each ion.
- **Data Analysis:** The resulting mass spectrum is a plot of relative ion abundance versus m/z . The molecular ion peak (M^+) and the isotopic pattern of bromine (^{79}Br and ^{81}Br are in an approximate 1:1 ratio) are key identifiers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework of the molecule.

Methodology:

- **Sample Preparation:** Approximately 5-10 mg of the sample is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard (0 ppm).
- **Data Acquisition:** The NMR tube is placed in the spectrometer. For ^1H NMR, a standard pulse sequence is used. For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed to simplify the spectrum.
- **Parameters:** Key parameters include the number of scans, relaxation delay, and pulse width, which are optimized to obtain a good signal-to-noise ratio.
- **Data Processing:** The raw data (Free Induction Decay - FID) is Fourier transformed to produce the NMR spectrum. Phase and baseline corrections are applied.
- **Spectral Interpretation:** The chemical shifts (δ), integration (for ^1H), and splitting patterns (for ^1H) are analyzed to determine the structure of the molecule.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

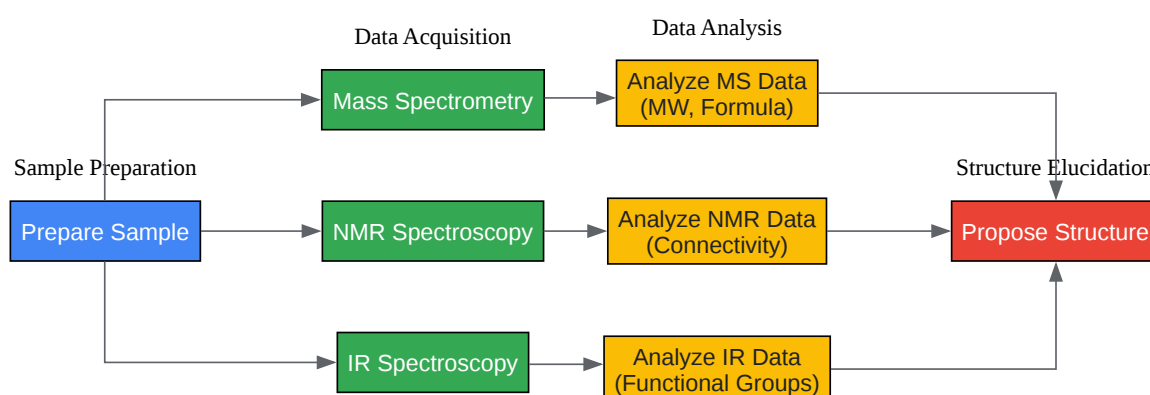
Methodology:

- **Sample Preparation:** For a liquid sample, a thin film is prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The salt plates are placed in the sample holder of an FTIR spectrometer.
- **Background Spectrum:** A background spectrum of the empty salt plates is recorded.
- **Sample Spectrum:** The infrared spectrum of the sample is then recorded. The instrument measures the absorption of infrared radiation at different wavenumbers.

- **Data Analysis:** The background is automatically subtracted from the sample spectrum. The resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the chemical bonds within the molecule.

Workflow for Spectral Analysis

The following diagram illustrates a typical workflow for the spectral analysis of an organic compound, from sample preparation to structural elucidation.



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Caption: Workflow for spectral analysis of an organic compound.

In conclusion, while direct experimental spectral data for **1,1-dibromohexane** remains elusive in public repositories, a comparative analysis of its isomers, 1,2-dibromohexane and 1,6-dibromohexane, provides a valuable framework for researchers. The distinct patterns in their mass spectra and the chemical shifts in their NMR spectra offer clear points of differentiation. This guide, with its tabulated data and standardized protocols, serves as a practical resource for the scientific community engaged in the analysis of halogenated organic compounds.

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